

LMT-28 solubility in DMSO and ethanol for cell culture

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Compound of Interest

Compound Name: LMT-28

Cat. No.: B15609952

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LMT-28 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for using **LMT-28** in cell culture, focusing on its solubility in DMSO and ethanol.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving LMT-28 for cell culture experiments?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **LMT-28** for in vitro studies.[1][2][3] **LMT-28** has very low solubility in ethanol.[4]

Q2: What is the solubility of LMT-28 in DMSO and ethanol?

A2: The solubility of **LMT-28** in DMSO is high, although reported values vary slightly between suppliers. Its solubility in ethanol is poor. For optimal results, it is recommended to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.[2][5]

Quantitative Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source(s)
DMSO	50 - 100 mg/mL	~160.55 - 321.1 mM	[2][4][5]
Ethanol	< 1 mg/mL	Not applicable	[4]

Q3: How should I prepare a stock solution of LMT-28?

A3: To prepare a high-concentration stock solution, dissolve **LMT-28** powder in fresh, anhydrous DMSO. Sonication may be required to fully dissolve the compound.[1] For detailed steps, refer to the "Experimental Protocols" section below.

Q4: What is the maximum recommended final concentration of DMSO in cell culture media?

A4: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should generally be kept at or below 0.1%.[3] However, the tolerance to DMSO can vary between cell lines, so it is advisable to run a vehicle control to assess any potential effects on your specific cells.

Q5: How should I store LMT-28 powder and stock solutions?

A5: Proper storage is crucial to maintain the stability and activity of **LMT-28**.

- Powder (Pure Form): Store at -20°C for up to 3 years.[1][2]
- Stock Solutions (in DMSO): Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 1 year or at -20°C for up to 1 month.[1][2]

Troubleshooting Guide

Issue 1: My LMT-28 powder is not fully dissolving in DMSO.

- Solution 1: Use Sonication. Place the vial in a sonicator bath for a few minutes to aid dissolution.^[1]
- Solution 2: Gentle Warming. Briefly warm the solution at 37°C. Avoid excessive heat, which could degrade the compound.
- Solution 3: Use Fresh DMSO. DMSO is hygroscopic (absorbs moisture from the air). Old or improperly stored DMSO may contain water, which can significantly decrease the solubility of **LMT-28**.^{[2][5]} Always use fresh, anhydrous, cell culture-grade DMSO.

Issue 2: Precipitation occurs when I add the **LMT-28** stock solution to my cell culture medium.

- Solution 1: Increase Mixing. Add the DMSO stock solution dropwise to the culture medium while gently vortexing or swirling to ensure rapid and even dispersion.
- Solution 2: Pre-warm the Medium. Ensure your culture medium is at 37°C before adding the **LMT-28** stock solution.
- Solution 3: Lower the Final Concentration. The observed precipitation may indicate that the final concentration of **LMT-28** is above its solubility limit in the aqueous culture medium. Consider preparing an intermediate dilution in culture medium before adding it to your cells.

Experimental Protocols

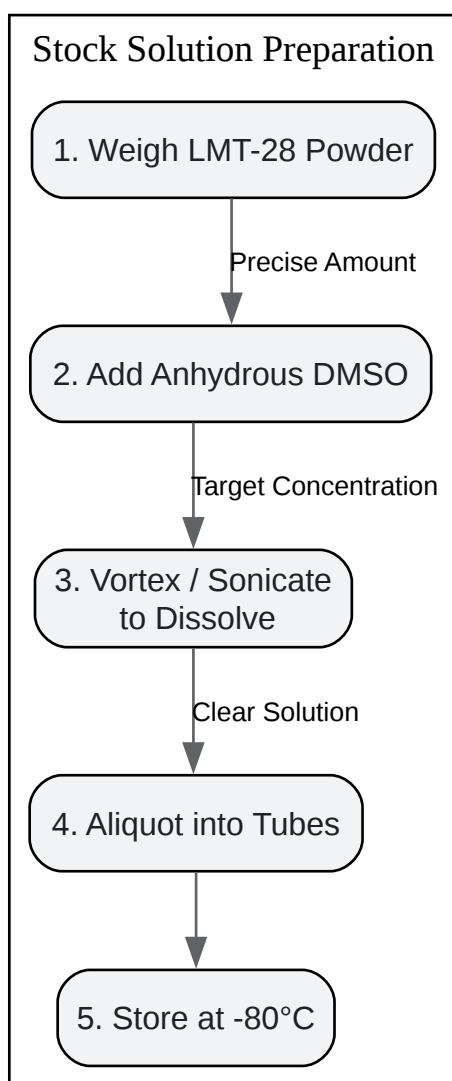
Protocol 1: Preparation of a 10 mM **LMT-28** Stock Solution in DMSO

Materials:

- **LMT-28** powder (Molecular Weight: 311.42 g/mol)^[1]
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh out a precise amount of **LMT-28** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.11 mg of **LMT-28**.
- Add the appropriate volume of anhydrous DMSO to the **LMT-28** powder.
- Vortex the solution thoroughly. If necessary, sonicate for 5-10 minutes until the solution is clear.
- Aliquot the stock solution into sterile, single-use tubes.
- Store the aliquots at -80°C.



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Caption: Workflow for preparing an **LMT-28** stock solution.

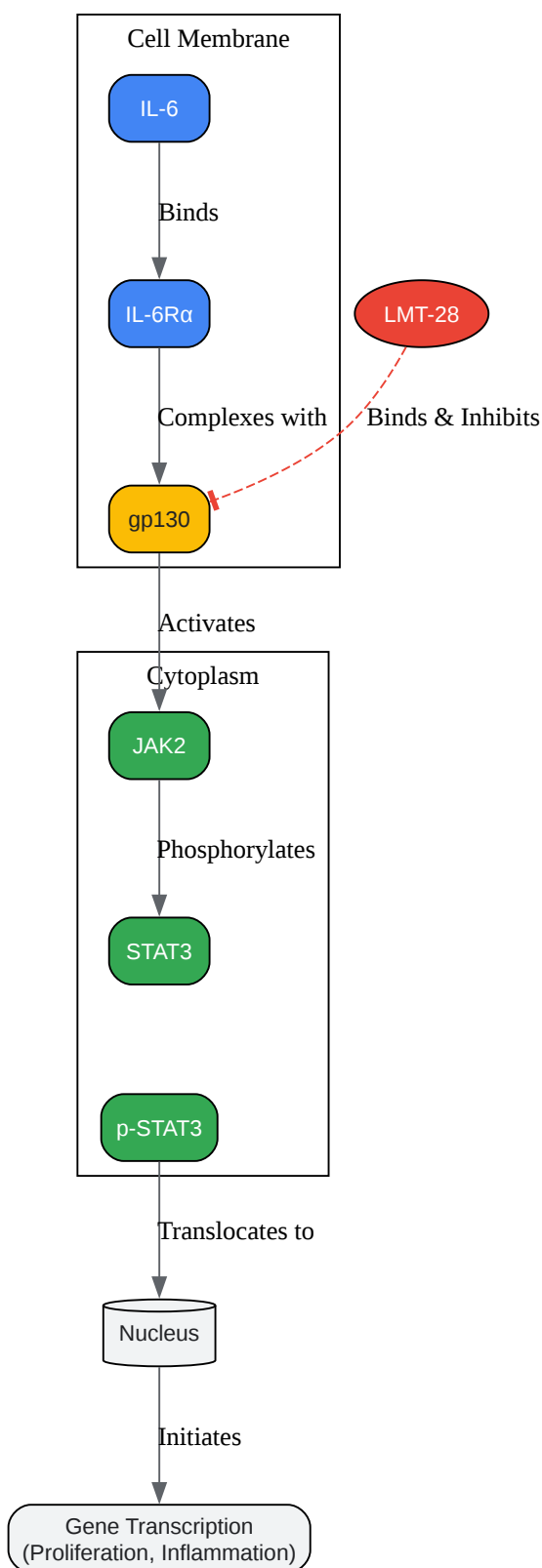
Protocol 2: Preparing a Working Solution for Cell Treatment

Procedure:

- Thaw a single aliquot of your **LMT-28** DMSO stock solution.
- Determine the final concentration needed for your experiment (e.g., 10 μ M).
- Calculate the volume of stock solution required. For example, to make 1 mL of a 10 μ M working solution from a 10 mM stock, you will need 1 μ L of the stock solution (a 1:1000 dilution).
- Add the calculated volume of the **LMT-28** stock solution to your pre-warmed cell culture medium. Ensure the final DMSO concentration remains non-toxic (e.g., $\leq 0.1\%$).
- Mix thoroughly before adding to your cells.

LMT-28 Signaling Pathway

LMT-28 is a small molecule inhibitor of the Interleukin-6 (IL-6) signaling pathway. It functions by directly binding to the gp130 receptor subunit, which prevents the formation of the active signaling complex.^{[2][6][7]} This action inhibits the downstream phosphorylation and activation of JAK2 and STAT3, key mediators of IL-6-induced cellular responses, such as proliferation and inflammation.^{[1][2][6]}



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Caption: **LMT-28** inhibits the IL-6 signaling pathway via gp130.

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